

physical and chemical properties of dioctyl adipate

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Compound of Interest

Compound Name: Dioctyl Adipate

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Dioctyl Adipate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **dioctyl adipate** (DOA). The information is presented to support research, scientific, and drug development applications, with a focus on quantitative data, experimental methodologies, and visual representations of key processes.

Physical Properties of Dioctyl Adipate

Dioctyl adipate is a colorless to pale yellow, oily liquid with a faint, slightly greasy odor.^[1] It is a widely used plasticizer, particularly for polyvinyl chloride (PVC), due to its ability to impart flexibility at low temperatures.^{[2][3]}

Quantitative Physical Data

The key physical properties of **dioctyl adipate** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molecular Formula	C ₂₂ H ₄₂ O ₄	-	-
Molar Mass	370.57	g/mol	-
Melting Point	-67 to -70	°C	760 mm Hg
Boiling Point	396 to 417	°C	760 mm Hg
Density	0.924 - 0.930	g/cm ³	@ 20°C
Viscosity (Dynamic)	13 - 15	mPa·s	@ 20°C
Viscosity (Kinematic)	14.8	mm ² /s	@ 20°C
Refractive Index	1.443 - 1.452	-	@ 20°C
Flash Point	178 - 199	°C	Closed Cup
Autoignition Temp.	350 - 377	°C	-
Vapor Pressure	0.021	mbar	@ 100°C
Vapor Density	12.8	-	(Air = 1)
Water Solubility	< 0.1 - 0.78	mg/L	@ 20-22°C
Solubility in Org. Solvents	Soluble	-	Ethanol, Ether, Acetone

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for determining the key physical properties of **dioctyl adipate**, based on internationally recognized standards.

1.2.1 Specific Gravity, Refractive Index, and Water Content

The determination of specific gravity, refractive index, and water content for liquid plasticizers like **dioctyl adipate** can be performed according to the standard test methods outlined in ASTM D1045.[\[1\]](#)[\[4\]](#)

- **Specific Gravity:** This can be determined using a hydrometer, pycnometer, or a digital density meter. For highly viscous samples, displacement methods may be employed. The temperature of the determination is crucial and should be recorded.
- **Refractive Index:** An Abbe refractometer is typically used for this measurement. The instrument is calibrated using a standard of known refractive index. A few drops of the **dioctyl adipate** sample are placed on the prism, and the refractive index is read from the scale. Temperature control is essential for accurate results.
- **Water Content:** The water content is determined using the Karl Fischer titration method, as detailed in ASTM E203. This method involves the reaction of water with an iodine-sulfur dioxide reagent. The endpoint of the titration can be determined potentiometrically or visually.

1.2.2 Viscosity

The rheological properties of **dioctyl adipate**, a non-Newtonian fluid, can be determined using a rotational viscometer according to ASTM D2196.

- **Apparatus:** A rotational viscometer (e.g., Brookfield type) with appropriate spindles.
- **Procedure:** A sample of **dioctyl adipate** is placed in a container, and the selected spindle is immersed in the liquid. The viscometer is operated at various rotational speeds, and the torque required to rotate the spindle is measured. The apparent viscosity is then calculated from the torque, spindle geometry, and rotational speed.

1.2.3 Boiling Point

The boiling range of **dioctyl adipate** can be determined using the distillation method described in ASTM D1078.

- **Apparatus:** A distillation flask, condenser, and a calibrated thermometer.
- **Procedure:** A measured volume of the **dioctyl adipate** sample is placed in the distillation flask with boiling chips. The sample is heated, and the vapor is passed through the condenser. The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point. The temperature is monitored throughout the distillation, and the range of temperatures over which the liquid distills is recorded.

1.2.4 Melting Point (Solidification Point)

The solidification point of **dioctyl adipate** can be determined according to ASTM D1493.

- Apparatus: A test tube, a stirrer, and a calibrated thermometer or thermistor.
- Procedure: The liquid sample is cooled while being stirred. The temperature is recorded at regular intervals. As the substance solidifies, the heat of fusion is released, causing the temperature to remain constant or rise slightly. The highest temperature reached during solidification is recorded as the solidification point.

Chemical Properties of Dioctyl Adipate

Dioctyl adipate is a diester of adipic acid and n-octanol. Its chemical behavior is primarily governed by the ester functional groups.

Quantitative Chemical Data

Property	Value	Units
Acid Number	≤ 0.1	mg KOH/g
Ester Content	≥ 99.0	% w/w

Experimental Protocols for Chemical Property Determination

2.2.1 Acid Number and Ester Content

The acid number and ester content of **dioctyl adipate** are determined according to the procedures outlined in ASTM D1045.

- Acid Number: A known weight of the **dioctyl adipate** sample is dissolved in a suitable solvent (e.g., a mixture of alcohol and acetone). The solution is then titrated with a standardized solution of potassium hydroxide (KOH) using a suitable indicator (e.g., bromothymol blue) to a defined endpoint. The acid number is calculated based on the amount of KOH consumed.

- **Ester Content:** The ester content is typically determined by saponification. A weighed sample of **dioctyl adipate** is refluxed with a known excess of alcoholic potassium hydroxide. The excess alkali is then back-titrated with a standard acid solution. The ester content is calculated from the amount of alkali consumed in the saponification reaction.

Chemical Reactivity

Dioctyl adipate undergoes typical ester reactions, including hydrolysis and saponification. It is stable under normal conditions but can react with strong oxidizing agents.

- **Hydrolysis:** In the presence of an acid catalyst, **dioctyl adipate** can be hydrolyzed back to adipic acid and octanol.
- **Saponification:** When heated with a strong base, such as sodium hydroxide, **dioctyl adipate** undergoes saponification to yield sodium adipate and octanol.

Stability and Decomposition

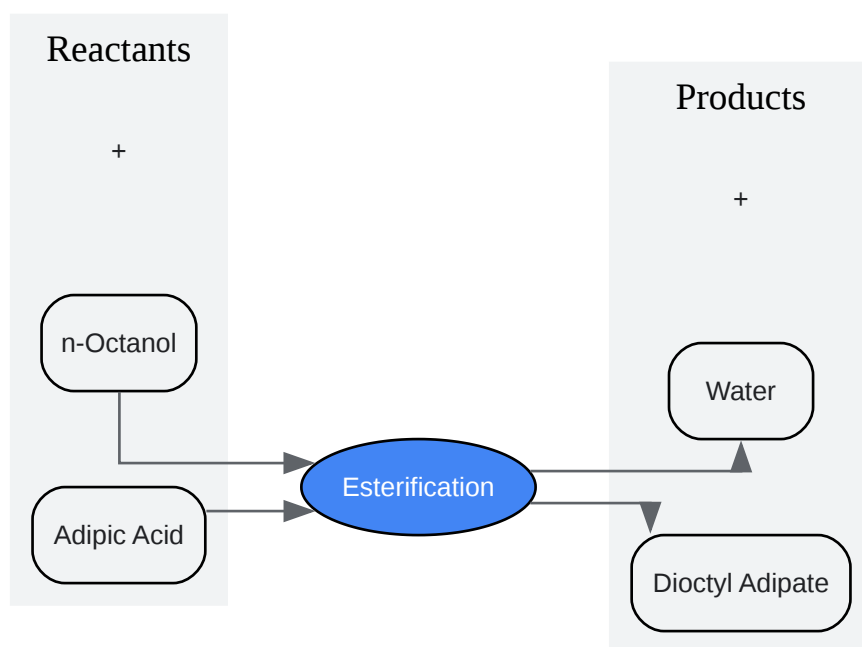
Dioctyl adipate is thermally stable under normal processing temperatures. However, at elevated temperatures, it can decompose. Thermal decomposition and combustion can release carbon monoxide, carbon dioxide, and other harmful gases.

Synthesis

Dioctyl adipate is commercially produced by the direct esterification of adipic acid with n-octanol. The reaction is typically catalyzed by an acid, such as sulfuric acid or a solid acid catalyst, and water is removed to drive the reaction to completion.

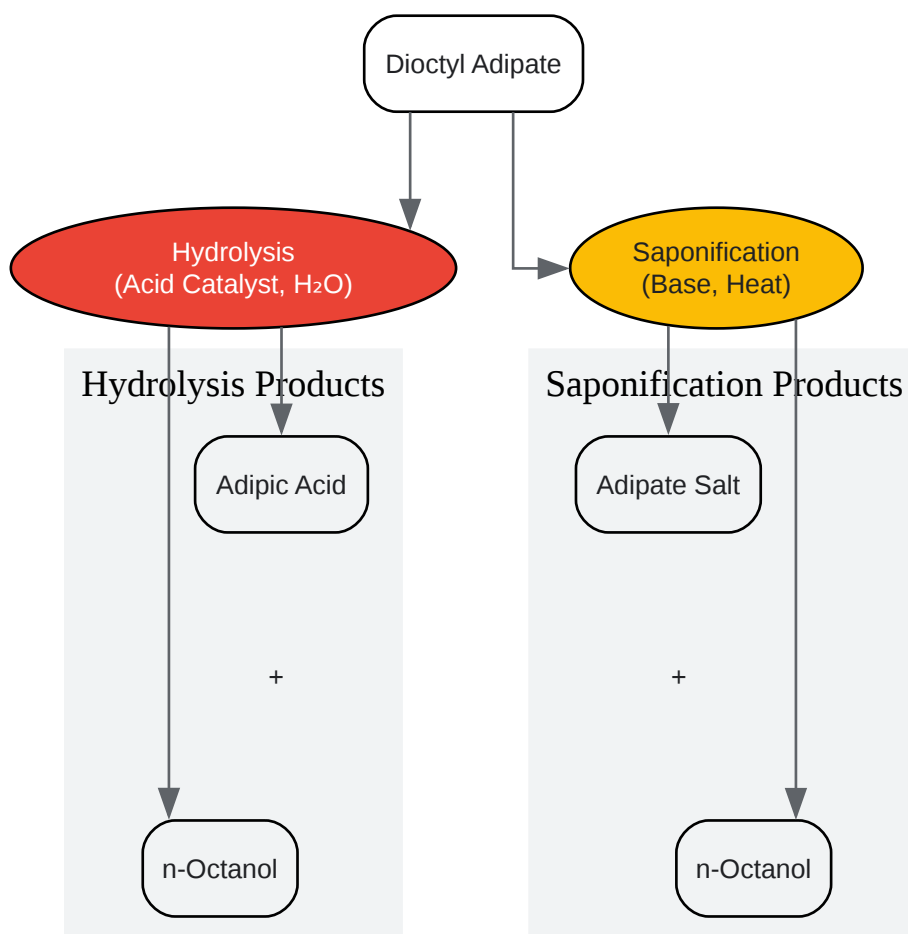
Visualizations

The following diagrams illustrate the synthesis and key chemical reactions of **dioctyl adipate**.



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Caption: Synthesis of **Diethyl Adipate** via Esterification.



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Caption: Key Chemical Reactions of **Diethyl Adipate**.

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